

^1H NMR spectrum of (4-Methyl-1H-imidazol-2-yl)methanamine

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Compound of Interest

Compound Name: (4-Methyl-1H-imidazol-2-yl)methanamine

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An In-Depth Comparative Guide to the ^1H NMR Spectrum of **(4-Methyl-1H-imidazol-2-yl)methanamine**

Abstract

This guide provides a comprehensive analysis of the ^1H Nuclear Magnetic Resonance (NMR) spectrum of **(4-Methyl-1H-imidazol-2-yl)methanamine**, a key heterocyclic compound with structural similarities to histamine. Due to the limited availability of public experimental data for this specific molecule, this document presents a detailed predicted spectrum, rigorously grounded in established NMR principles and validated through objective comparison with the experimental spectra of closely related structural analogs. We will explore the nuanced effects of substituents on chemical shifts, the critical role of solvent selection, and provide a field-proven protocol for acquiring high-quality spectral data. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of the structural characterization of substituted imidazoles.

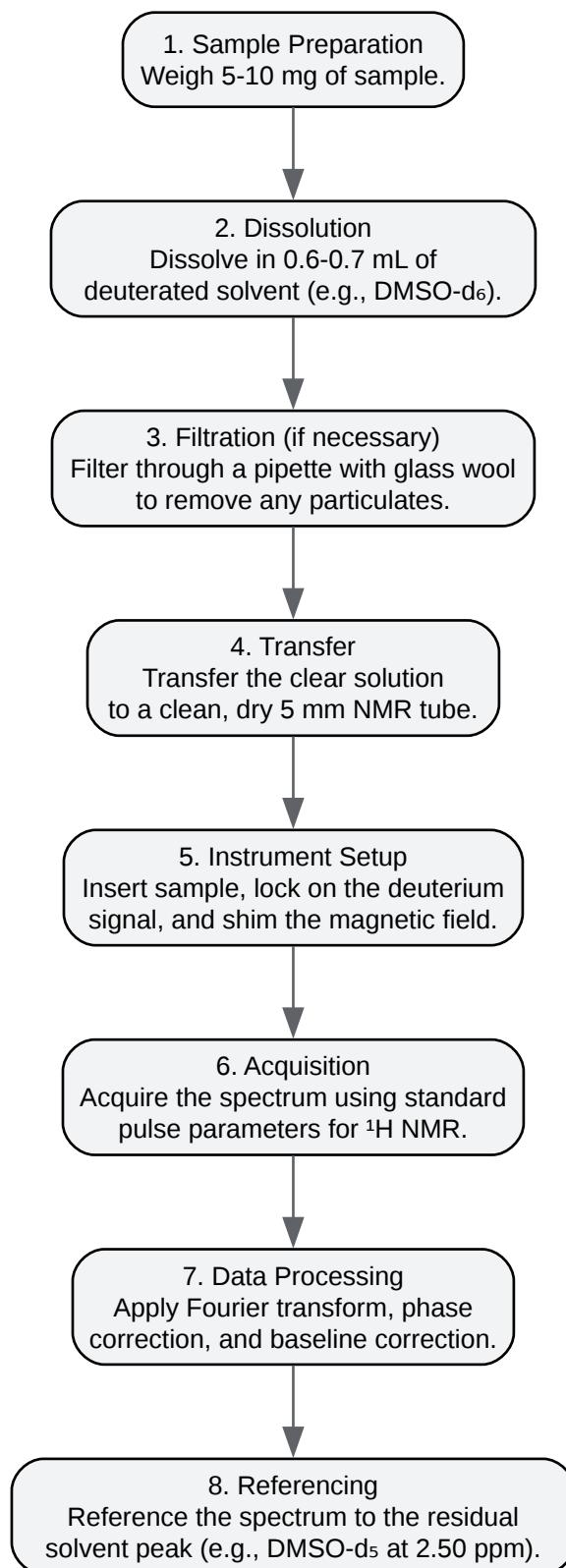
Introduction: The Structural Significance of (4-Methyl-1H-imidazol-2-yl)methanamine

(4-Methyl-1H-imidazol-2-yl)methanamine is a substituted imidazole that shares a core structural motif with biologically crucial molecules like the neurotransmitter histamine. The introduction of a methyl group at the C4 position and an aminomethyl group at the C2 position

significantly alters its electronic and steric properties compared to its parent structures, histamine and 2-aminomethylimidazole. Accurate structural elucidation is paramount for understanding its potential biological activity and for quality control in synthetic applications. ^1H NMR spectroscopy is the most powerful tool for this purpose, providing precise information about the molecular structure and proton environment.

Molecular Structure and Proton Assignments

To interpret the spectrum, a clear assignment of each unique proton is necessary. The structure of **(4-Methyl-1H-imidazol-2-yl)methanamine** contains five distinct proton environments, as illustrated below.

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